

Application Notes and Protocols for In Vivo Experimentation with mGluR2 Modulators

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Compound of Interest		
Compound Name:	mGluR2 modulator 1	
Cat. No.:	B12412269	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction:

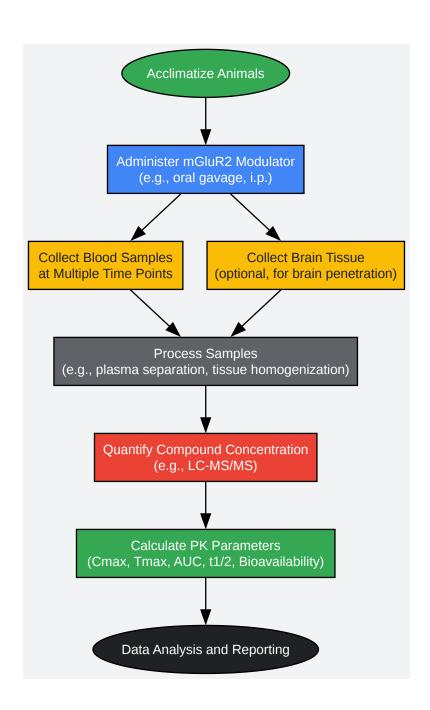
Metabotropic glutamate receptor 2 (mGluR2) is a G-protein coupled receptor that plays a crucial role in modulating synaptic transmission and neuronal excitability. As a presynaptic autoreceptor, its activation typically leads to a decrease in glutamate release. This mechanism has positioned mGluR2 as a promising therapeutic target for a variety of central nervous system (CNS) disorders characterized by excessive glutamatergic signaling, including schizophrenia, anxiety, and substance use disorders.[1][2] This document provides detailed protocols for in vivo experiments involving mGluR2 modulators, focusing on behavioral assays, pharmacokinetic analysis, and target engagement studies.

I. mGluR2 Signaling Pathway

Activation of mGluR2 by an agonist or potentiation by a positive allosteric modulator (PAM) leads to the activation of the associated Gi/Go protein.[3] This initiates a signaling cascade that results in the inhibition of adenylyl cyclase, leading to a decrease in intracellular cyclic adenosine monophosphate (cAMP) levels.[3] This reduction in cAMP ultimately modulates downstream effectors, contributing to the regulation of neurotransmitter release.







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References

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- 2. What mGluR2 modulators are in clinical trials currently? [synapse.patsnap.com]
- 3. Orally Active Metabotropic Glutamate Subtype 2 Receptor Positive Allosteric Modulators: Structure-Activity Relationships and Assessment in a Rat Model of Nicotine Dependence PMC [pmc.ncbi.nlm.nih.gov]
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